

Application of Desvenlafaxine-d6 in Forensic Toxicology: A Detailed Guide

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Compound of Interest

Compound Name: Desvenlafaxine-d6

Cat. No.: B602748

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Introduction

Desvenlafaxine, the major active metabolite of the antidepressant venlafaxine, is a serotonin-norepinephrine reuptake inhibitor (SNRI) used in the management of major depressive disorder. In the field of forensic toxicology, the accurate quantification of desvenlafaxine in biological specimens is crucial for determining the cause and manner of death in cases of suspected overdose or drug-facilitated crimes. To ensure the reliability and accuracy of these measurements, stable isotope-labeled internal standards are employed. **Desvenlafaxine-d6**, a deuterated analog of desvenlafaxine, serves as the gold standard internal standard for its quantification by mass spectrometry-based methods. Its use compensates for variations in sample preparation and instrumental analysis, leading to more precise and accurate results.^[1]^[2]^[3]

This document provides detailed application notes and protocols for the use of **Desvenlafaxine-d6** in the forensic toxicological analysis of desvenlafaxine.

Quantitative Data Summary

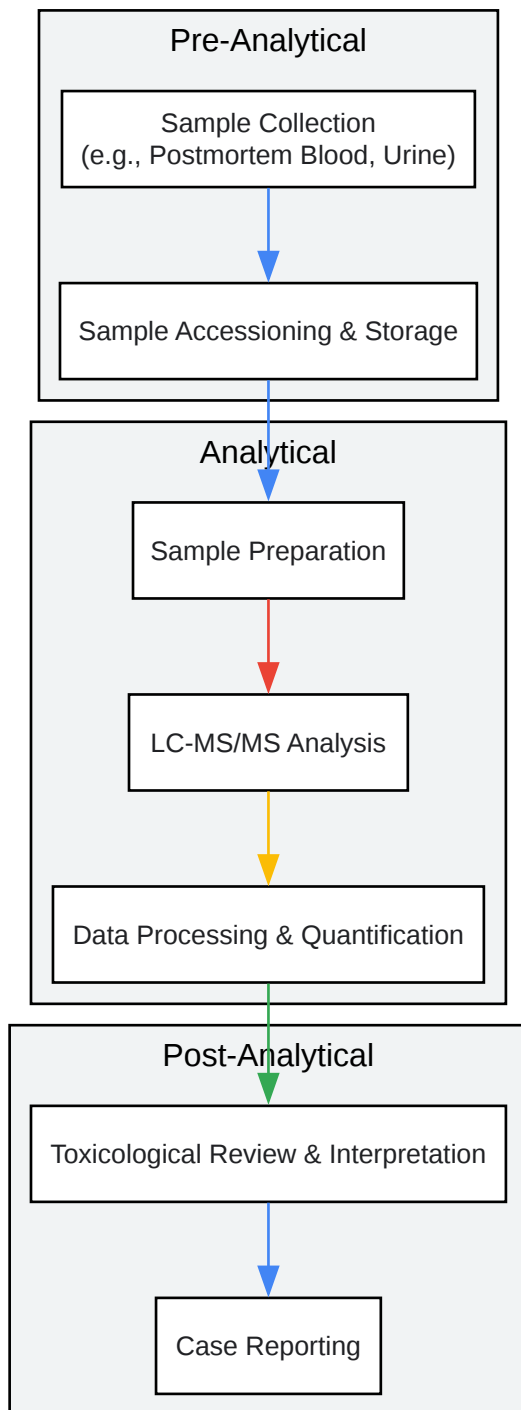
The following table summarizes the validation parameters of a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of desvenlafaxine using **Desvenlafaxine-d6** as an internal standard.

Parameter	Result	Reference
Linearity Range	1.001–400.352 ng/mL	[1]
Correlation Coefficient (r^2)	≥ 0.9994	[1]
Intra-day Precision (%CV)	0.7–5.5%	[1]
Inter-day Precision (%CV)	1.9–6.8%	[1]
Intra-day Accuracy (%Bias)	95.3–107.4%	[1]
Inter-day Accuracy (%Bias)	93.4–99.5%	[1]
Lower Limit of Quantification (LLOQ)	1.001 ng/mL	[1]

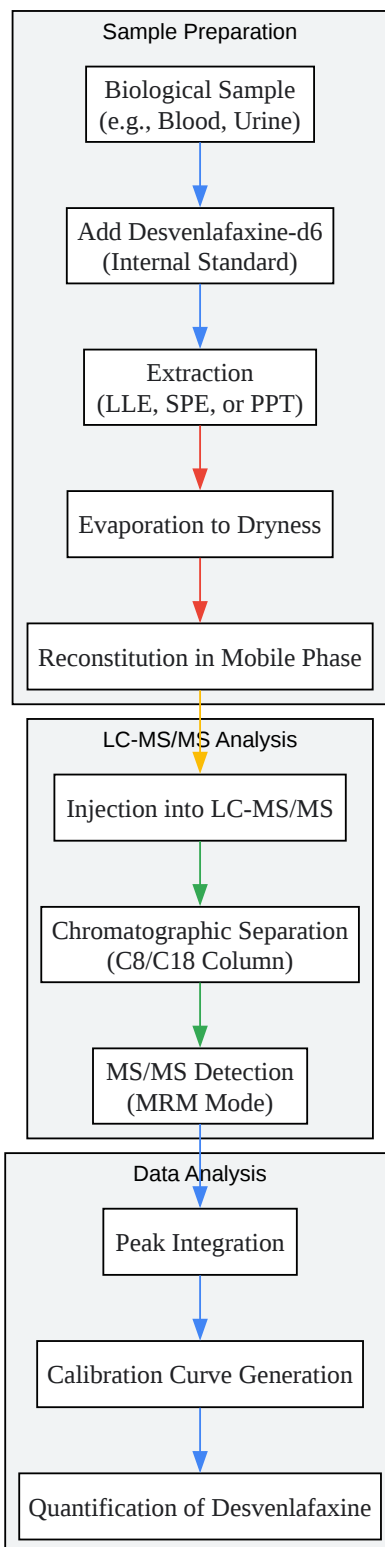
Experimental Protocols

A typical workflow for the forensic toxicological analysis of desvenlafaxine using **Desvenlafaxine-d6** involves sample preparation, LC-MS/MS analysis, and data interpretation.

General Workflow for Desvenlafaxine Analysis



Detailed Analytical Workflow

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References

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- 3. Multiple-reaction monitoring (MRM) LC–MS/MS quantitation of venlafaxine and its O-desmethyl metabolite for a preclinical pharmacokinetic study in rabbits - PMC [pmc.ncbi.nlm.nih.gov]
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